

What is the chemical structure of Cassiaglycoside II?

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Compound of Interest

Compound Name: Cassiaglycoside II

Cat. No.: B13425218

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In-Depth Technical Guide to Cassiaglycoside II

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Cassiaglycoside II**, a naphthol glycoside isolated from the seeds of *Cassia auriculata*. The information is intended for researchers, scientists, and professionals in the field of drug development.

Chemical Structure and Properties

Cassiaglycoside II is chemically identified as 6-hydroxymusizin 6,8-di-O- β -D-glucopyranoside. It is a naphthol glycoside with the molecular formula $C_{25}H_{32}O_{14}$ and a molecular weight of 556.51 g/mol. The structure consists of a 6-hydroxymusizin aglycone linked to two β -D-glucopyranoside units at positions 6 and 8.

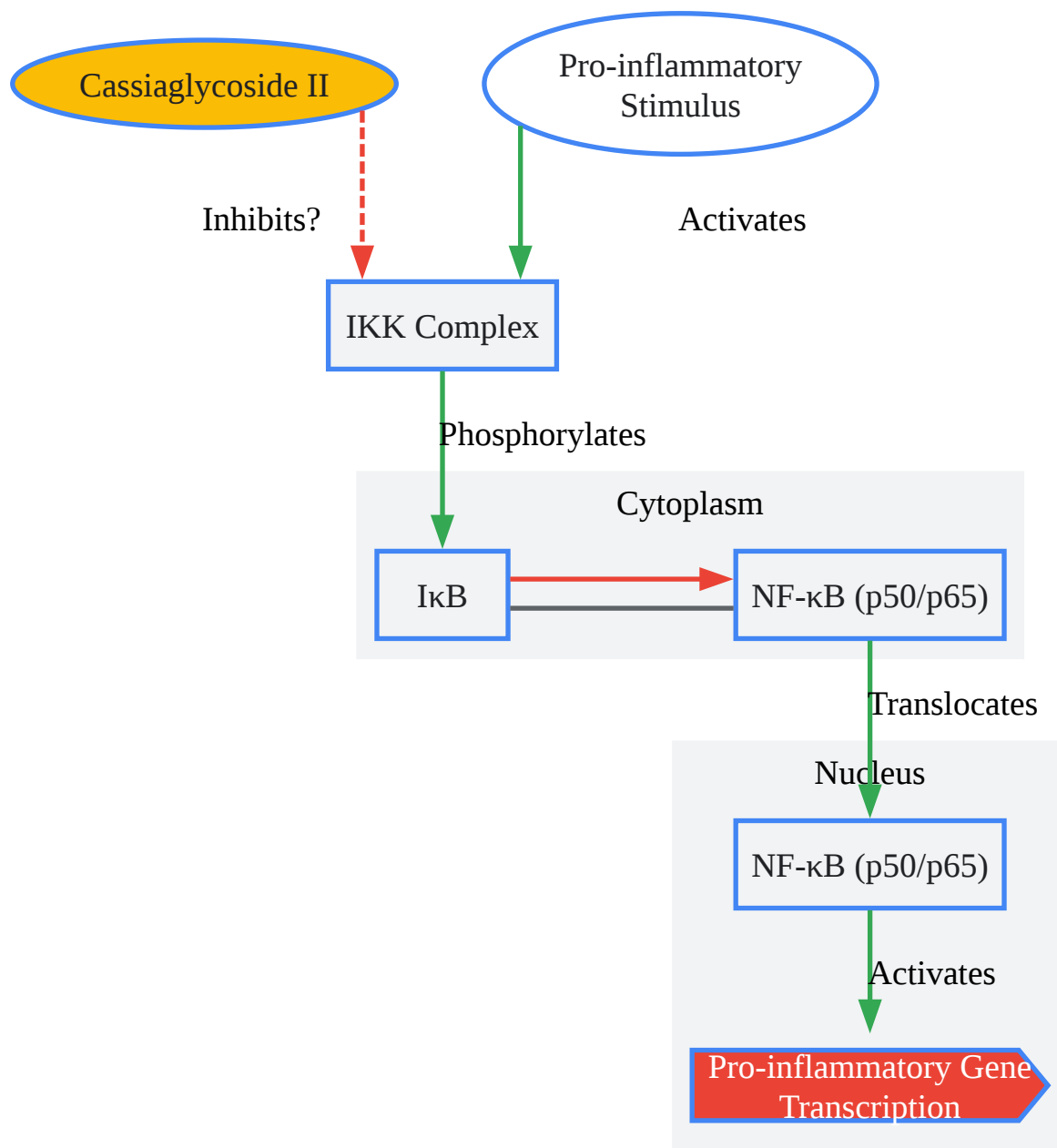
Table 1: Physicochemical Properties of **Cassiaglycoside II**

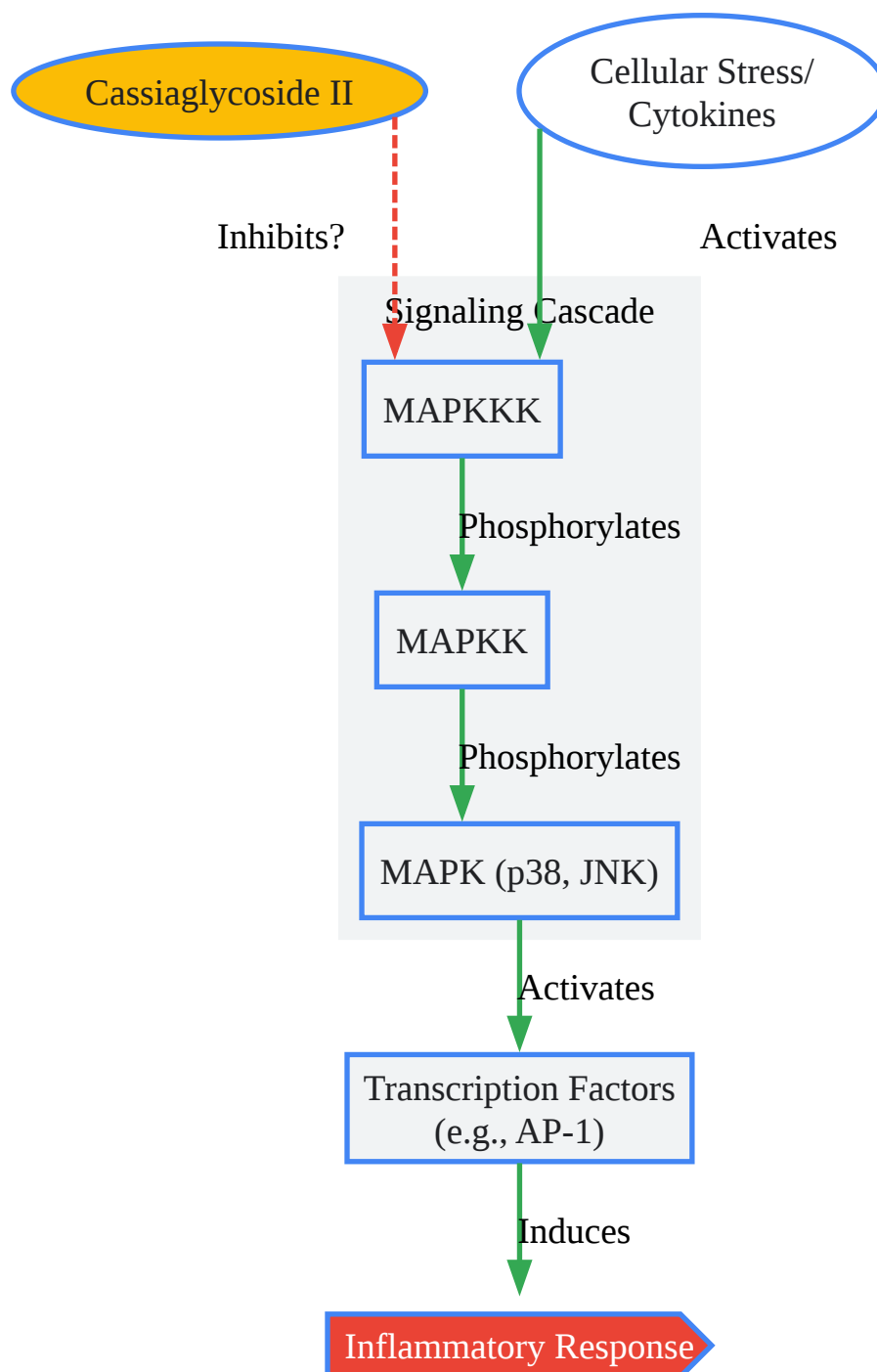
Property	Value	Source
Molecular Formula	C ₂₅ H ₃₂ O ₁₄	[1]
Molecular Weight	556.51 g/mol	[1]
CAS Number	2241081-56-9	
Class	Naphthol Glycoside	[2]
Source	Seeds of Cassia auriculata	[2]

Experimental Protocols

Isolation of Cassiaglycoside II

The isolation of **Cassiaglycoside II** from the seeds of *Cassia auriculata* involves a multi-step extraction and chromatographic process. The general workflow is as follows:





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References

- 1. "Inhibition of the NF-KB Signaling Pathway and Its Effects on Apoptosis" by Joseph A. Lupica [engagedscholarship.csuohio.edu]
- 2. Antagonistic interactions between two MAP kinase cascades in plant development and immune signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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